

# What are the chemical properties of Chloroformamidine hydrochloride?

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## Compound of Interest

Compound Name: Chloroformamidine

Cat. No.: B3279071

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An In-depth Technical Guide to the Chemical Properties of **Chloroformamidine** Hydrochloride  
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Chloroformamidine** hydrochloride (CAS No. 29671-92-9) is a versatile and reactive compound widely utilized as a key intermediate in organic synthesis.<sup>[1][2]</sup> Its unique structure, featuring both chloro and amidine functionalities, makes it an invaluable reagent for introducing amine groups and constructing more complex molecular architectures.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of its chemical properties, experimental protocols, and applications, tailored for professionals in research and development. The compound is particularly noted for its role in the synthesis of pharmaceuticals, agrochemicals, and specialized reagents.<sup>[1][3]</sup>

## Chemical and Physical Properties

**Chloroformamidine** hydrochloride is a white to off-white crystalline powder.<sup>[1][2][4]</sup> It is stable under recommended storage conditions, typically in an inert atmosphere at room temperature or refrigerated at 2-8 °C.<sup>[1][2][5][6]</sup> The compound is soluble in water.<sup>[2][4]</sup>

## Quantitative Data Summary

The key physical and chemical properties of **Chloroformamidine** hydrochloride are summarized in the table below for easy reference.

Property	Value	Citations
CAS Number	29671-92-9	[1][2][3][5][6][7][8]
Molecular Formula	CH <sub>3</sub> CIN <sub>2</sub> ·HCl (or CH <sub>4</sub> Cl <sub>2</sub> N <sub>2</sub> )	[1][2][3][6][7][9]
Molecular Weight	114.96 g/mol	[1][3][6][7][9][10]
Appearance	White to off-white crystalline powder	[1][2][4][11]
Melting Point	170-181 °C[1]; 180 °C (lit.)[4] [6][10][12]	[1][4][6][10][12]
Purity	≥ 95% - 99% (Assay by titration)	[1][5][8][9]
EINECS Number	249-765-4	[2][10][13]
MDL Number	MFCD00035527	[1][6][8][13]
PubChem ID	3084509	[1]
Density (estimate)	1.5592 g/cm <sup>3</sup>	[6][12]
Refractive Index (estimate)	1.6300	[6][12]
Storage Temperature	2-8 °C[1] or Room Temperature (Inert atmosphere)[2][6]	[1][2][6]

## Reactivity and Stability

**Chloroformamidine** hydrochloride is stable under recommended temperatures and pressures. [5] However, it is incompatible with strong oxidizing agents.[5][10] Hazardous decomposition products upon combustion include carbon oxides, nitrogen oxides (NO<sub>x</sub>), and hydrogen chloride gas.[5][10] The compound is a key reagent for guanylation, particularly for electron-deficient aromatic amines, providing an efficient alternative method for synthesizing guanidines. [6]

## Experimental Protocols

## Synthesis of Chloroformamidine Hydrochloride

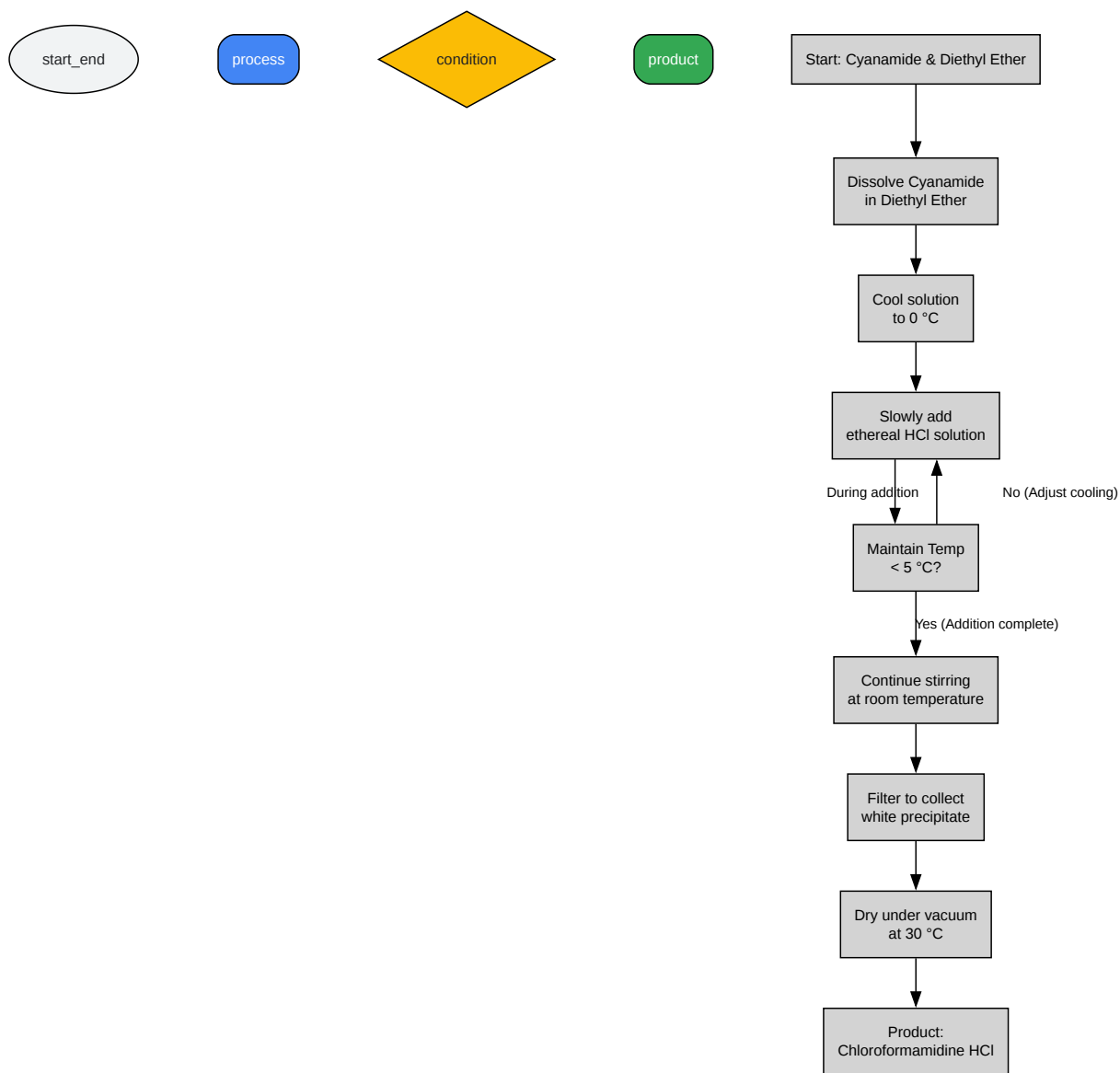
A common and efficient method for the synthesis of **Chloroformamidine** hydrochloride involves the reaction of cyanamide with hydrogen chloride in diethyl ether.<sup>[6]</sup>

Materials:

- Cyanamide (50.0 g, 1.19 mol)
- Diethyl ether (900 ml)
- Ethereal solution of hydrogen chloride (450 g, 29%)

Procedure:

- Dissolve cyanamide in diethyl ether in a suitable reaction vessel.<sup>[6]</sup>
- Cool the solution to 0 °C using an ice bath.<sup>[6]</sup>
- Slowly add the ethereal solution of hydrogen chloride to the cooled cyanamide solution, ensuring the temperature is maintained below +5 °C.<sup>[6]</sup>
- After the addition is complete, continue to stir the reaction mixture at room temperature for a period of time.<sup>[6]</sup>
- Collect the resulting white precipitate by filtration.<sup>[6]</sup>
- Dry the collected solid under vacuum at 30 °C to yield the final product, **Chloroformamidine** hydrochloride.<sup>[6]</sup> A yield of 96.64% has been reported for this method.<sup>[6]</sup>



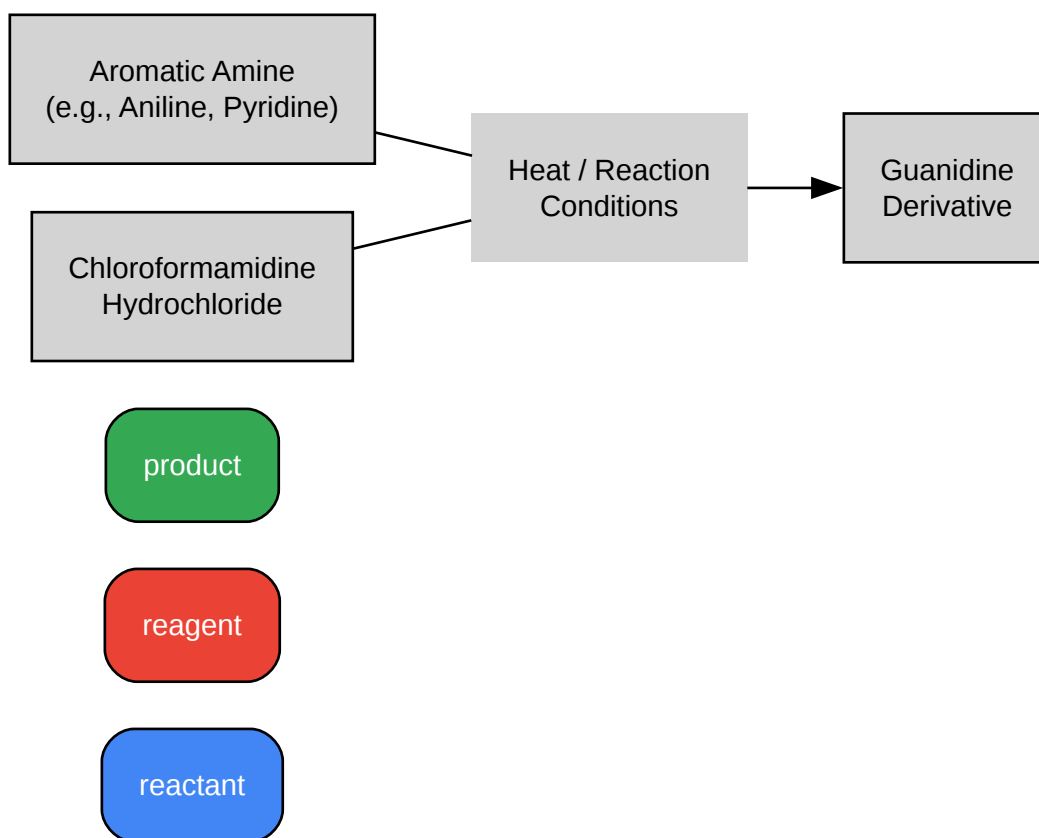
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Caption: Synthesis workflow for **Chloroformamidine** hydrochloride.

## Applications in Synthesis

The primary application of **Chloroformamidine** hydrochloride is as a versatile reagent in organic synthesis.[\[1\]](#)[\[2\]](#)

- **Pharmaceutical and Agrochemical Synthesis:** It serves as a crucial intermediate in the production of various pharmaceuticals, especially those targeting infectious diseases, and in the formulation of agrochemicals like herbicides and fungicides.[\[1\]](#)[\[3\]](#)
- **Guanylation Reactions:** It is an effective reagent for the synthesis of guanidines from amines, a reaction of significant importance in medicinal chemistry.[\[6\]](#) The process typically involves heating the amine with **Chloroformamidine** hydrochloride.[\[14\]](#)
- **Heterocyclic Chemistry:** The compound is used in the synthesis of various heterocyclic structures, such as thieno[2,3-d]pyrimidin-4(3H)-one derivatives.[\[14\]](#)
- **Materials Science:** It has been explored as an interfacial molecular linker to create efficient and stable perovskite solar cells.[\[6\]](#)



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Caption: General reaction pathway for guanylation using **Chloroformamidine** HCl.

## Spectroscopic and Analytical Data

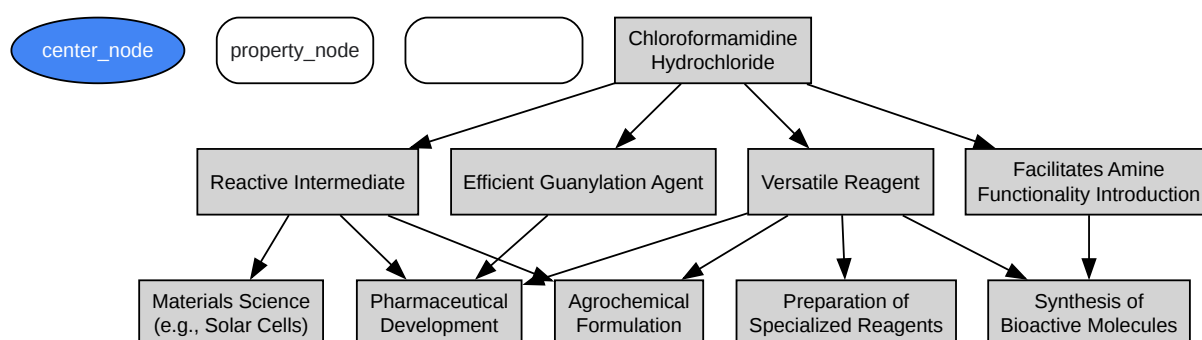
While detailed spectroscopic data like NMR or IR spectra are not extensively provided in the cited literature, the purity of **Chloroformamidine** hydrochloride is commonly determined by titration.[1] For hydrochloride salts of pharmaceuticals, solid-state  $^{35}\text{Cl}$  NMR spectroscopy can be a powerful tool for structural characterization and distinguishing between polymorphs, though specific data for this compound is not available in the provided results.[15][16]

## Safety and Handling

**Chloroformamidine** hydrochloride is classified as an irritant.[5][10]

- Hazard Statements:
  - H315: Causes skin irritation.[5][10]
  - H319: Causes serious eye irritation.[5][10]
  - H335: May cause respiratory irritation.[5]
  - Some sources also list H314: Causes severe skin burns and eye damage.[8]
- Precautionary Measures:
  - Handling: Use in a well-ventilated area, avoid breathing dust, and prevent contact with skin, eyes, and clothing.[5][10] Wash hands thoroughly after handling.[5][10]
  - Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.[5][8][10]
  - Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents.[5]
- First Aid:

- Skin Contact: Wash with plenty of soap and water. If irritation occurs, seek medical advice. [5][10]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[5]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[5]



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Caption: Relationship between properties and applications.

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